

Personal protective equipment for handling 4-Butylphenylacetylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butylphenylacetylene

Cat. No.: B1272919

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Essential Safety and Handling Guide for 4-Butylphenylacetylene

This guide provides immediate, essential safety and logistical information for handling **4-Butylphenylacetylene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment

4-Butylphenylacetylene is a combustible liquid that can cause skin and serious eye irritation, and may lead to respiratory irritation.[1][2][3][4] It is also classified as very toxic to aquatic life with long-lasting effects.[1] Adherence to proper safety protocols is crucial to minimize exposure and environmental impact.

Quantitative Data Summary

Property	Value	Source
CAS Number	772-38-3	[1][5]
Molecular Formula	C ₁₂ H ₁₄	[6]
Molecular Weight	158.24 g/mol	[5][6]
Form	Liquid	[5]
Flash Point	82.2 °C (180.0 °F) - closed cup	[5]
Density	0.877 g/mL at 25 °C	[5]
Boiling Point	70 °C at 2 mmHg	[5]

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[1][7]	To protect against splashes and eye irritation.[1][2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[1][8]	To prevent skin contact and irritation.[1][2][3]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate.[1][7]	To avoid inhalation and potential respiratory irritation.[1][2]

Operational and Disposal Plan

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[1]
 - Work in a well-ventilated area, preferably a chemical fume hood.[1]

- Don all required PPE before handling the chemical.
- Handling:
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Do not breathe vapors or mist.[\[1\]](#)
 - Keep away from open flames, hot surfaces, and other sources of ignition as it is a combustible liquid.[\[1\]](#)[\[3\]](#)
 - Ground and bond containers when transferring to prevent static discharge.[\[7\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
 - Keep away from strong oxidizing agents.[\[1\]](#)
 - Store in a locked-up area.[\[1\]](#)

Spill and Emergency Procedures:

- Minor Spill:
 - Remove all ignition sources.[\[1\]](#)
 - Absorb the spill with an inert material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal.[\[1\]](#)
 - Do not let the chemical enter the environment.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[1\]](#)

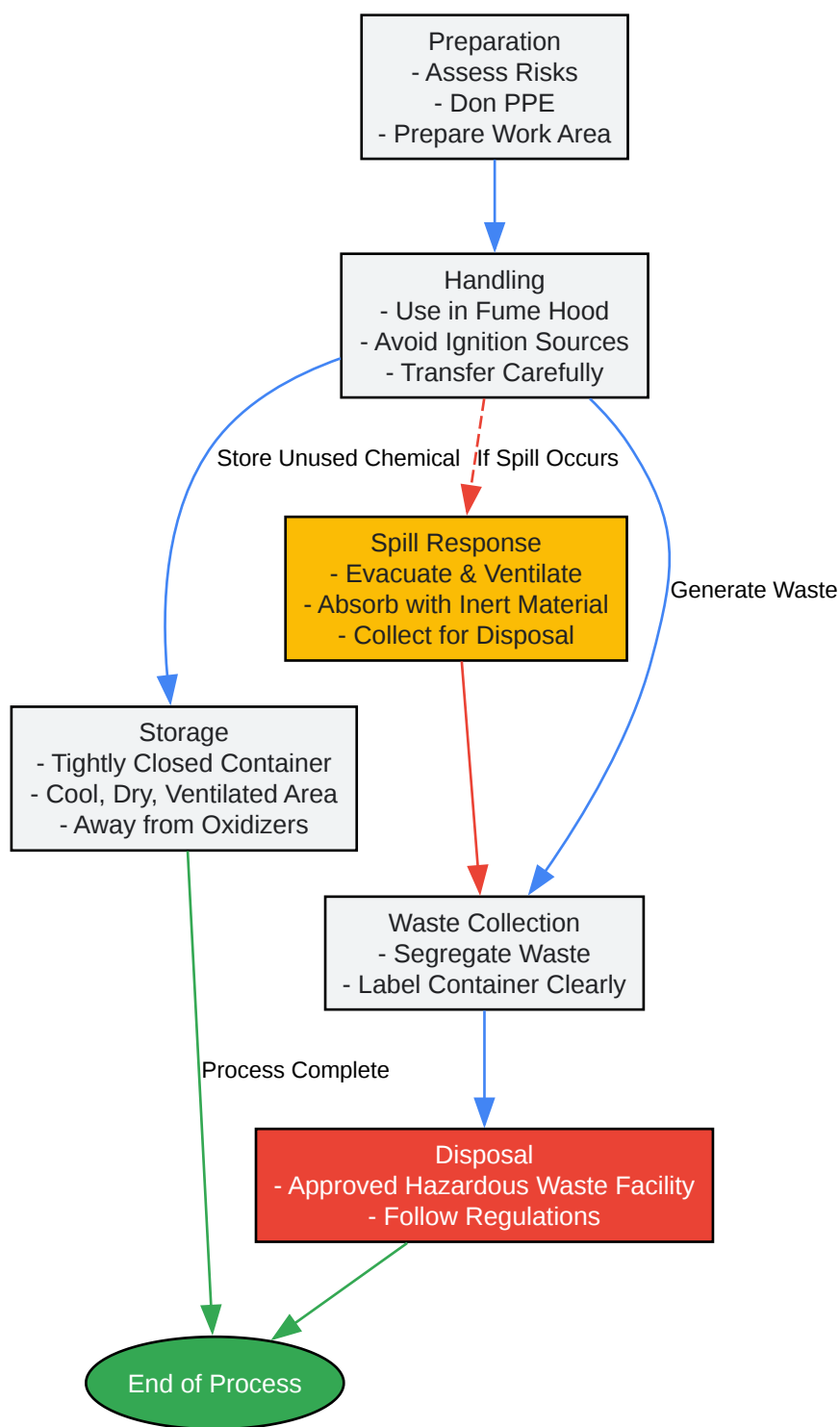
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[1] Call a poison center or doctor if you feel unwell.[1]
- Ingestion: Do NOT induce vomiting.[7] Immediately call a poison center or doctor.[7]

Disposal Plan:

Disposal of **4-Butylphenylacetylene** and its containers must be handled as hazardous waste.

- Waste Collection:
 - Collect waste material in a clearly labeled, sealed, and appropriate container.
 - Contaminated materials (e.g., gloves, absorbent materials) should also be collected as hazardous waste.
- Disposal:
 - Dispose of the contents and container at an approved waste disposal facility.[1]
 - It is imperative to consult and comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

Workflow Diagram



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Caption: Workflow for safe handling and disposal of **4-Butylphenylacetylene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Butylphenylacetylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272919#personal-protective-equipment-for-handling-4-butylphenylacetylene]

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